

A Technical Guide to the Synthesis and Purification of Disperse Orange 80

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse orange 80

Cat. No.: B15138760

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the synthesis and purification methodologies for **Disperse Orange 80** (C.I. 11127), a single azo class dye. The guide details the chemical properties, synthesis protocol, and various purification techniques relevant to this compound, supported by structured data and process diagrams.

Introduction to Disperse Orange 80

Disperse Orange 80 is a disperse dye characterized by its red-light orange hue. As a member of the single azo class of dyes, it is utilized in various industrial applications, particularly for dyeing synthetic textile materials.^[1] Its molecular structure and properties make it a subject of interest for researchers in materials science and chemistry. Dyes like **Disperse Orange 80** are also valuable tools in biological research for observing cellular structures and tracking biomolecules.^[2]

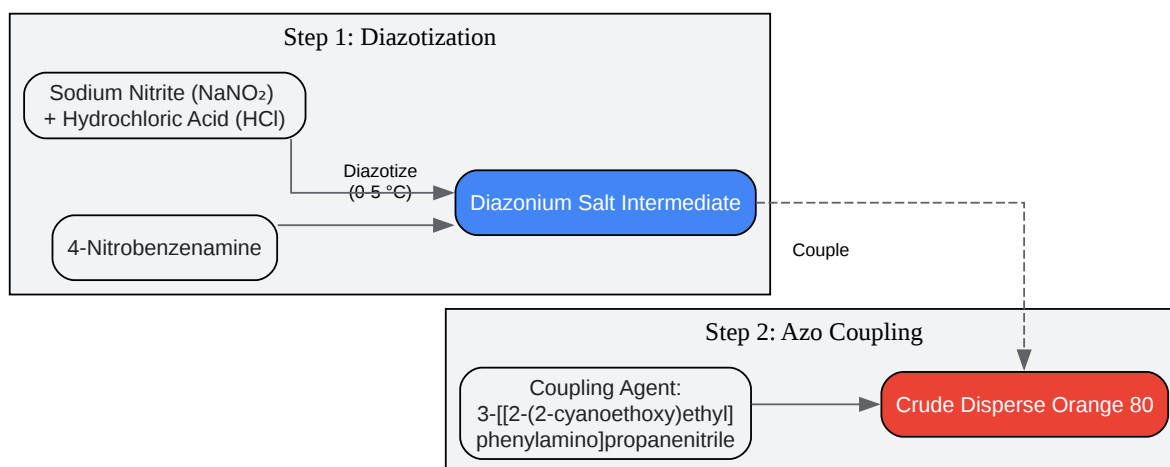
Table 1: Physicochemical Properties of **Disperse Orange 80**

Property	Value	Reference
C.I. Name	Disperse Orange 80, 11127	[1]
CAS Registry Number	59948-51-5	[1]
Molecular Formula	C ₂₀ H ₂₀ N ₆ O ₃	[1]
Molecular Weight	392.41 g/mol	[1]
Chemical Class	Single Azo	[1]

| Application | Dyeing of synthetic fibers [\[1\]](#) |

Synthesis of Disperse Orange 80

The synthesis of **Disperse Orange 80** is achieved through a well-established chemical pathway for azo dyes: a diazotization reaction followed by an azo coupling reaction. The primary manufacturing method involves the diazotization of 4-Nitrobenzenamine, which is then coupled with the coupling agent, 3-[[2-(2-cyanoethoxy)ethyl]phenylamino]propanenitrile. [\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Disperse Orange 80**.

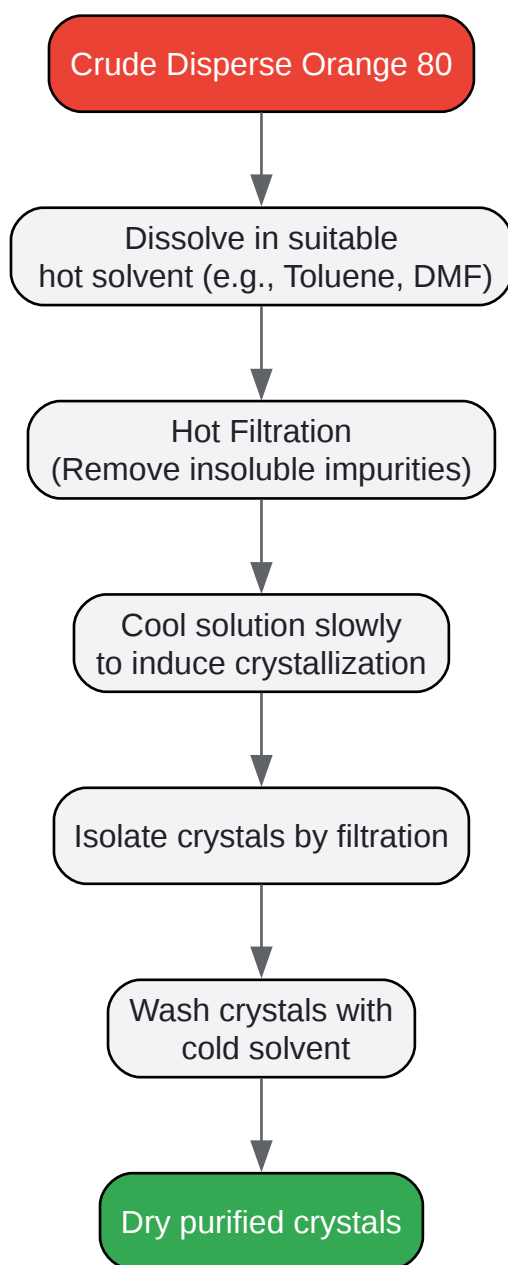
The following protocol is a generalized procedure based on standard methods for azo dye synthesis.

- Diazotization of 4-Nitrobenzenamine:
 - Dissolve a molar equivalent of 4-Nitrobenzenamine in a 2.5M hydrochloric acid solution.
 - Cool the resulting solution to 0-5°C in an ice bath with continuous stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (1 molar equivalent) dropwise to the 4-Nitrobenzenamine solution. Maintain the temperature below 5°C to ensure the stability of the diazonium salt.
 - Continue stirring for 30 minutes after the addition is complete. The formation of the diazonium salt can be confirmed by testing for the absence of nitrous acid using starch-iodide paper.
- Azo Coupling Reaction:
 - In a separate vessel, dissolve one molar equivalent of the coupling agent, 3-[[2-(2-cyanoethoxy)ethyl]phenylamino]propanenitrile, in a suitable solvent (e.g., aqueous ethanol or acetic acid).
 - Cool the coupling agent solution to 0-5°C.
 - Slowly add the previously prepared diazonium salt solution to the coupling agent solution while maintaining the temperature below 5°C and ensuring vigorous stirring.
 - Adjust the pH of the reaction mixture to the optimal range for coupling (typically pH 4-5 for this type of reaction) using a base like sodium acetate.
 - Continue stirring the mixture for 2-4 hours, allowing the coupling reaction to proceed to completion. The precipitation of the crude **Disperse Orange 80** dye should be observed.
- Isolation of Crude Product:

- Collect the precipitated dye by filtration (e.g., using a Buchner funnel).
- Wash the filter cake with cold water to remove excess acid and inorganic salts.
- Dry the crude product in a vacuum oven at a moderate temperature (e.g., 60-70°C).

Purification of Disperse Orange 80

The crude **Disperse Orange 80** obtained from synthesis contains impurities, including unreacted starting materials, byproducts, and inorganic salts. Purification is essential to achieve the desired color quality and fastness properties. Common purification methods for disperse dyes include recrystallization, column chromatography, and adsorption techniques.



[Click to download full resolution via product page](#)

Caption: General workflow for purification by recrystallization.

- Solvent Selection: Choose a suitable solvent or solvent mixture in which the dye is sparingly soluble at room temperature but highly soluble at an elevated temperature (e.g., toluene, chlorobenzene, or dimethylformamide).
- Dissolution: Place the crude **Disperse Orange 80** in an Erlenmeyer flask and add the selected solvent. Heat the mixture with stirring until the dye completely dissolves.

- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Isolation and Washing: Collect the purified crystals by vacuum filtration. Wash the crystals with a small amount of cold, fresh solvent to remove any remaining soluble impurities.
- Drying: Dry the purified **Disperse Orange 80** crystals in a vacuum oven.

Table 2: Comparison of Purification Methods for Disperse Dyes

Method	Principle	Advantages	Disadvantages
Recrystallization	Difference in solubility of the dye and impurities in a solvent at different temperatures.	Simple, cost-effective, and can yield high-purity product.	Requires a suitable solvent; potential for product loss.
Column Chromatography	Separation based on the differential adsorption of components to a stationary phase.	High resolution and separation efficiency.	Time-consuming, requires larger volumes of solvent, more expensive.
Adsorption (e.g., with Zeolites)	Removal of impurities by adsorption onto a high-surface-area material.[3]	Effective for removing specific impurities from solutions; can be eco-friendly.[3]	Adsorbent may not be selective; potential for product loss on the adsorbent.

| Flocculation | Aggregation of colloidal impurities using a flocculant for easier removal by filtration.[4] | Good for removing suspended or colloidal matter from large volumes. | Primarily for clarifying solutions, not for separating closely related chemical species. |

Safety and Handling

While specific toxicological data for **Disperse Orange 80** is not detailed in the provided results, data for other disperse orange dyes (e.g., Disperse Orange 1 and 3) indicate potential hazards.

- Hazards: May cause skin, eye, and respiratory tract irritation.[5][6][7] Some disperse dyes may cause skin sensitization or allergic reactions upon contact.[5][7][8] Fine dust can form explosive mixtures with air.[5]
- Personal Protective Equipment (PPE): Always handle the compound in a well-ventilated area or a fume hood. Wear appropriate PPE, including:
 - Safety goggles or a face shield.
 - Chemical-resistant gloves (e.g., nitrile).
 - A lab coat.
 - Respiratory protection (e.g., a dust mask or respirator) if handling the powder outside a fume hood.
- Handling: Avoid generating dust.[6] Wash hands thoroughly after handling. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[8]
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not empty into drains.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. iwaponline.com [iwaponline.com]
- 4. EP0181226A2 - Method for purification of dyes - Google Patents [patents.google.com]

- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. chemos.de [chemos.de]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Technical Guide to the Synthesis and Purification of Disperse Orange 80]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15138760#disperse-orange-80-synthesis-and-purification-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com